Predicted secondary structure of H-beta-Ala-beta-ala-beta-ala-OH

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Compound of Interest

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An In-Depth Technical Guide to the Predicted Secondary Structure of H-β-Ala-β-Ala-β-Ala-OH

For Researchers, Scientists, and Drug Development Professionals

Abstract

The field of β-peptide foldamers offers compelling opportunities for the development of novel therapeutics and biomaterials, owing to their proteolytic stability and capacity to form well-defined secondary structures. This guide provides a detailed analysis of the predicted secondary structure of the β-alanine trimer, H-β-Ala-β-Ala-β-Ala-OH. Unlike longer, constrained β-peptides that readily adopt stable helical or sheet structures, this short, achiral, and highly flexible oligomer presents a unique structural prediction challenge. We will explore the intrinsic conformational preferences of the β-alanine monomer, extrapolate these to the trimer, and delineate the plausible, transient structural motifs it may adopt. This analysis is grounded in established principles of peptide chemistry and supported by a review of relevant computational and experimental methodologies. We conclude that H-β-Ala-β-Ala-β-Ala-OH is unlikely to possess a single, stable secondary structure in solution. Instead, it is predicted to exist as a dynamic conformational ensemble, a critical consideration for its potential applications in materials science and drug design.

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The Foundational Unit: Intrinsic Conformational Flexibility of β-Alanine

To predict the structure of an oligomer, we must first understand its constituent parts. β-Alanine, the simplest β-amino acid, is distinguished from its α-amino acid counterpart by an additional methylene group in its backbone. This seemingly minor difference has profound structural implications. The presence of this -CH2- group introduces two additional rotatable single bonds (Cα-Cβ and Cβ-C) per residue, significantly increasing the molecule's conformational flexibility compared to α-amino acids.[1][2]

This inherent flexibility means that, unlike many proteinogenic α-amino acids which have strong intrinsic propensities for α-helical or β-sheet conformations, β-alanine does not possess a strong preference for a single, rigid conformation.[3][4] In the gas phase, its structure is influenced by intramolecular hydrogen bonds, but in solution, these are disrupted in favor of interactions with solvent molecules.[5] Consequently, any secondary structure formed by a β-alanine oligomer is the result of a delicate balance between intramolecular hydrogen bonding and solvent interactions, rather than a strong, inherent bias of the monomeric unit.

The Structural Landscape of a β-Alanine Trimer: An Ensemble of Possibilities

Given the flexibility of the monomer, a short oligomer like H-β-Ala-β-Ala-β-Ala-OH is not expected to form a stable, cooperatively folded structure that is characteristic of longer peptides.[6] Instead, it will likely explore a wide range of conformations in solution, existing as a dynamic equilibrium of interconverting structures. The most populated of these transient structures can be categorized into several motifs.

Helical Structures: A Steric and Entropic Unlikelihood

β-Peptides are renowned for forming stable helices, most notably the 14-helix, which is defined by a 14-membered hydrogen-bonded ring between the C=O group of residue i and the N-H group of residue i+2.[1] While computationally and experimentally verified for longer β-peptides, the formation of a stable 14-helix in a trimer is highly improbable.[7] A minimum of three residues is required to form the first hydrogen bond, meaning the entire trimer would be consumed in a single, non-repeating turn. This lacks the cooperative hydrogen-bonding

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network that stabilizes longer helices and would be entropically unfavorable for such a flexible molecule.

β-Turns and Extended Conformations: The More Plausible Motifs

More plausible structures for the β-alanine trimer involve turns or extended conformations, which are common in short peptides and can serve as nucleation sites for larger assemblies.[8][9]

- β-Turns: The trimer could potentially form a β-turn-like structure. In α-peptides, a β-turn involves four residues, but in hybrid peptides, expanded turns with different numbers of atoms in the hydrogen-bonded ring have been observed.[10][11] For the β-alanine trimer, a turn could be stabilized by a hydrogen bond between the N-terminal amine (or first amide N-H) and the C-terminal carboxylate (or an internal carbonyl oxygen), creating a cyclic-like conformation.

- Extended/Sheet-like Structures: The trimer may adopt a transient, extended conformation where the backbone is relatively linear. This conformation maximizes separation of the terminal charges and could be a precursor to the formation of intermolecular β-sheet-like aggregates, especially at high concentrations.[9][12][13] However, a stable, isolated β-strand is unlikely for a peptide this short.

It is crucial to understand that these motifs are not static. The peptide is predicted to rapidly interconvert between these and other disordered states. The relative population of each conformation will be highly dependent on environmental conditions, particularly the solvent. In aqueous solution, interactions with water will likely favor more extended or disordered structures, whereas in less polar organic solvents, intramolecular hydrogen bonding to form turn-like structures may become more favorable.[14]

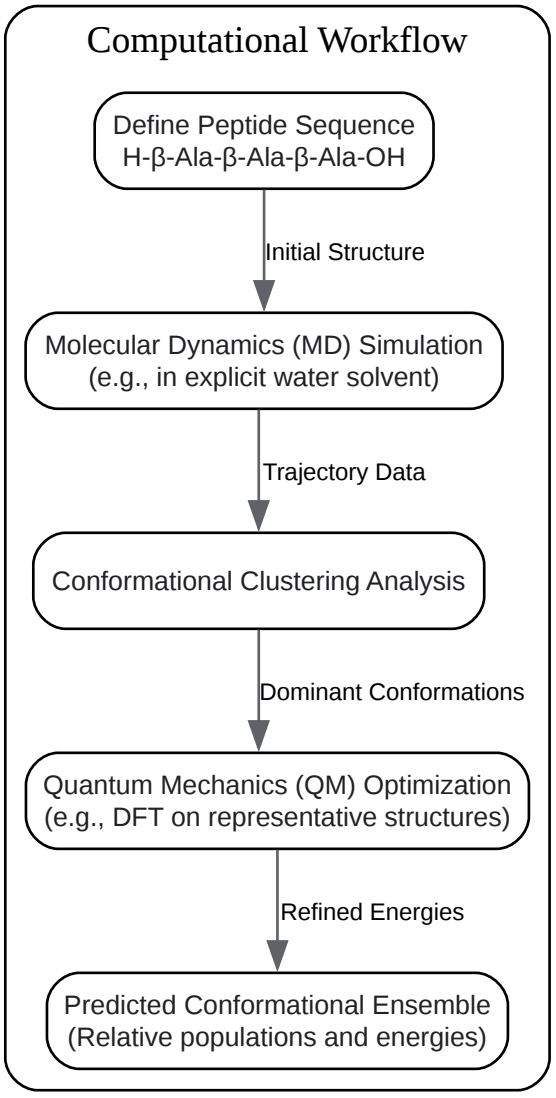
A Framework for Structural Elucidation: Methodologies and Protocols

Determining the precise nature of the conformational ensemble of H-β-Ala-β-Ala-β-Ala-OH requires a combination of computational modeling and experimental verification.

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Computational Investigation Workflow

Computational methods are invaluable for exploring the potential energy surface of a flexible molecule and identifying low-energy, probable conformations.[14][15]



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Caption: Workflow for computational prediction of the trimer's structure.

Protocol: Molecular Dynamics (MD) Simulation

- System Setup:

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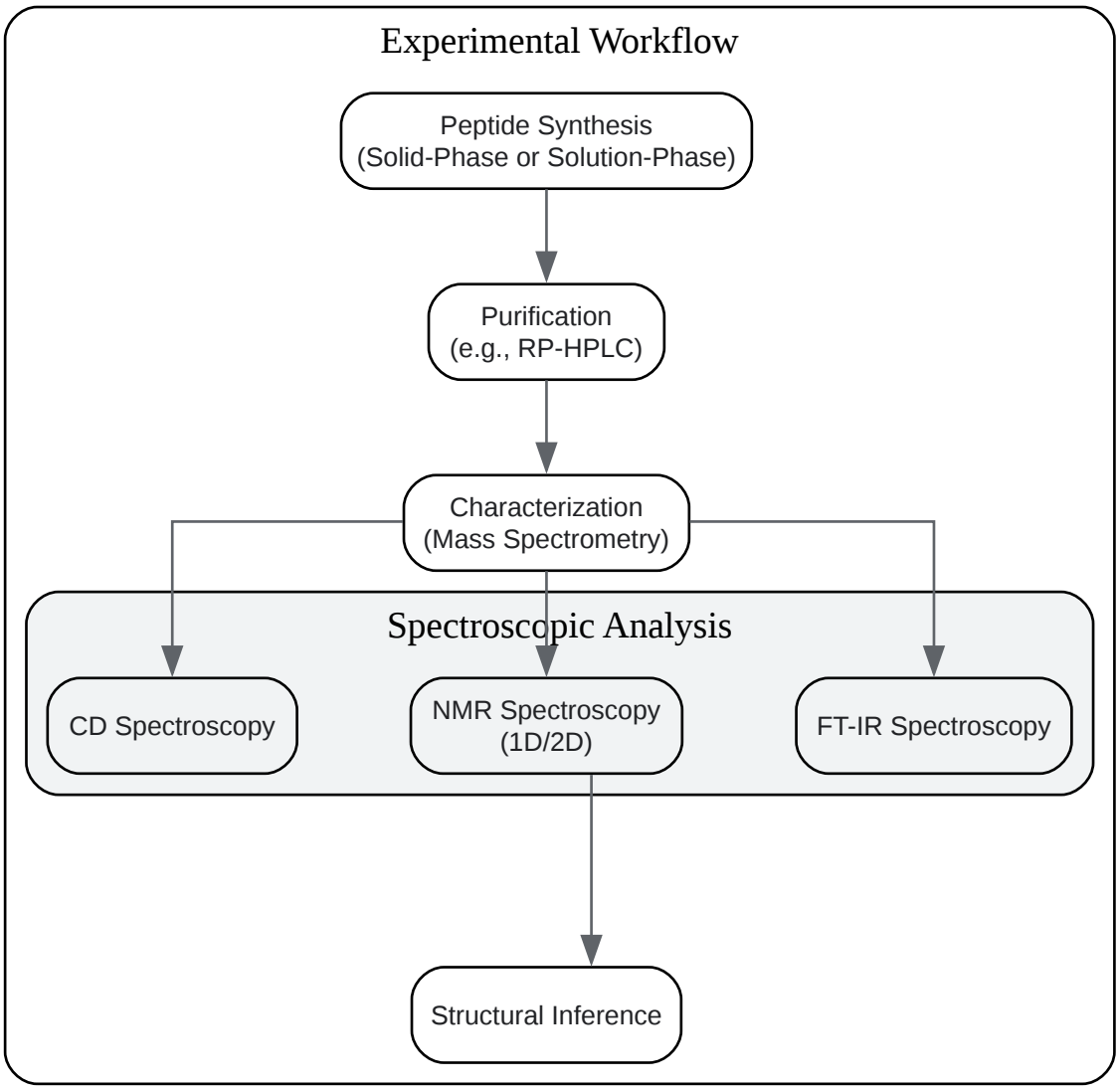
- Build the initial structure of H-β-Ala-β-Ala-β-Ala-OH in a standard conformation (e.g., fully extended) using molecular modeling software.
- Select an appropriate force field (e.g., AMBER, CHARMM) parameterized for β-amino acids.
- Place the peptide in a periodic box of explicit solvent (e.g., TIP3P water).
- Add counter-ions to neutralize the system.

- Minimization and Equilibration:
  - Perform energy minimization to remove steric clashes.
  - Gradually heat the system to the target temperature (e.g., 298 K) under constant volume (NVT ensemble).
  - Equilibrate the system density under constant pressure (NPT ensemble) until pressure and density have stabilized.
- Production Run:
  - Run the simulation for a sufficient duration (e.g., >500 ns) to adequately sample the conformational space. Save coordinates at regular intervals.
- Analysis:
  - Analyze the trajectory to identify dominant conformations through clustering algorithms based on root-mean-square deviation (RMSD).
  - Examine dihedral angle distributions and intramolecular hydrogen bonding patterns over time.

Experimental Verification Workflow

Experimental techniques are essential to validate the predictions from computational models. This requires the synthesis of the peptide followed by spectroscopic analysis.

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Caption: Workflow for the experimental synthesis and analysis of the trimer.

Protocol: Solid-Phase Peptide Synthesis (SPPS) of H-β-Ala-β-Ala-β-Ala-OH

- Resin Preparation: Start with a pre-loaded Fmoc-β-Ala-Wang resin.
- Deprotection: Remove the Fmoc protecting group using a 20% piperidine solution in DMF. Wash the resin thoroughly with DMF.
- Coupling:

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- Activate the next Fmoc-β-Ala-OH residue using a coupling agent (e.g., HBTU/HOBt) and a base (e.g., DIPEA) in DMF.
- Add the activated amino acid solution to the resin and allow it to react for 1-2 hours.
- Wash the resin with DMF.

- Repeat: Repeat the deprotection and coupling steps for the final β-alanine residue.
- Final Deprotection: Remove the Fmoc group from the N-terminal residue.
- Cleavage and Deprotection: Treat the resin with a cleavage cocktail (e.g., 95% Trifluoroacetic Acid (TFA), 2.5% water, 2.5% triisopropylsilane) to cleave the peptide from the resin and remove any side-chain protecting groups (not applicable here, but standard practice).
- Precipitation and Purification:
  - Precipitate the crude peptide in cold diethyl ether.
  - Purify the peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).[16]
  - Confirm the identity and purity of the final product by mass spectrometry.

Protocol: Analysis by Circular Dichroism (CD) Spectroscopy

- Sample Preparation: Dissolve the purified, lyophilized peptide in the desired solvent (e.g., phosphate buffer for aqueous conditions, or trifluoroethanol to promote structure) to a known concentration (e.g., 50-100 µM).
- Data Acquisition:
  - Record the CD spectrum from approximately 190 to 260 nm in a quartz cuvette with a short path length (e.g., 0.1 cm).[17]
  - Record a baseline spectrum of the solvent alone.

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- Data Analysis:
  - Subtract the solvent baseline from the peptide spectrum.
  - A spectrum lacking strong positive and negative bands, particularly the double minima at ~208 and ~222 nm (α-helix) or the strong negative band around 218 nm (β-sheet), is indicative of a disordered or random coil conformation.[6][18] Minor deviations from a zero line may suggest the presence of transient, turn-like structures.

Summary of Predicted Structural Data

The following table summarizes the predicted structural characteristics of H-β-Ala-β-Ala-β-Ala-OH based on theoretical principles.

Structural Feature	Prediction for H-β-Ala-β-Ala-β-Ala-OH	Rationale
Dominant State	Dynamic Conformational Ensemble	High backbone flexibility and short chain length prevent cooperative folding.[1][6]
Stable Helix	Highly Unlikely	Insufficient length to form a stabilizing network of hydrogen bonds.[7]
Stable β-Sheet	Unlikely (as a monomer)	Requires intermolecular interactions or longer strands for stability.[9]
Transient Motifs	Extended Conformations, β-Turn-like Structures	Plausible, low-energy conformations for a short, flexible peptide.[8][11]
Solvent Dependence	High	The equilibrium of conformations will shift based on solvent polarity and H-bonding capacity.[14]

Conclusion and Outlook

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The β-alanine trimer, H-β-Ala-β-Ala-β-Ala-OH, represents a fundamental building block in the study of β-peptides. Due to its inherent conformational flexibility and short length, it is predicted to not adopt a single, well-defined secondary structure in solution. Instead, it exists as a dynamic ensemble of rapidly interconverting conformations, likely populated by extended and turn-like structures. This contrasts sharply with longer or sterically constrained β-peptides that form stable, predictable folds.

For researchers and drug developers, this finding is critical. It suggests that the trimer itself is not a pre-organized structural scaffold. However, its flexibility can be exploited. It can act as a pliable linker in more complex molecules or serve as a nucleation point for aggregation under specific conditions. Understanding its conformational landscape through the computational and experimental workflows outlined in this guide is the first step toward rationally designing its role in advanced biomaterials and therapeutic agents.

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